

Technical Guide: Research Applications of - Trimethylguanidine

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Compound of Interest

Compound Name: *N,N',N''-Trimethylguanidine*

CAS No.: 6145-43-3

Cat. No.: B1605261

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Executive Summary

-Trimethylguanidine (CAS 6145-43-3) is a symmetric, trisubstituted guanidine derivative characterized by its ability to stabilize high-valent metal centers and serve as a precursor for anionic ligands.[1] Unlike its asymmetric counterpart (1,1,3,3-tetramethylguanidine), which is primarily used as a hindered organic base,

-Trimethylguanidine is utilized in advanced inorganic synthesis to generate guanidinate and triazatrimethylenemethane ligands. This guide details its mechanistic behavior, application in platinum-group metal coordination, and role in computational superbase design.

Part 1: Chemical Architecture & Mechanistic Basis

Structural Properties & Symmetry

The molecule features a

-like symmetric arrangement (in its varying tautomers) of methyl groups on all three nitrogen atoms. This symmetry is critical for its role as a ligand precursor.

- Formula:

- Basicity: High proton affinity (PA) due to resonance stabilization of the guanidinium cation (). In acetonitrile, the of the conjugate acid is estimated between 23–25, making it a "superbase" relative to standard amines.

The "Y-Aromaticity" Mechanism

Upon deprotonation,

- Trimethylguanidine can form a monoanion (guanidinate) or a dianion. The dianion is isoelectronic with the trimethylenemethane (TMM) dianion, a non-Kekulé molecule. This electronic structure allows it to bind transition metals in an -fashion or bridging modes, stabilizing electron-deficient metal centers through "Y-aromaticity"—a phenomenon where electrons are delocalized over the Y-shaped core.

Part 2: Primary Application – Organometallic Ligand Synthesis

The most significant research application of

- Trimethylguanidine is its conversion into triazatrimethylenemethane (TTM) complexes with Platinum Group Metals (PGMs).

Synthesis of Guanidinate and TTM Complexes

Researchers utilize

- Trimethylguanidine to synthesize metallacycles where the guanidine core acts as a chelating ligand.
- Precursor Role: It reacts with metal halides (e.g.,

) in the presence of a silver(I) oxide (

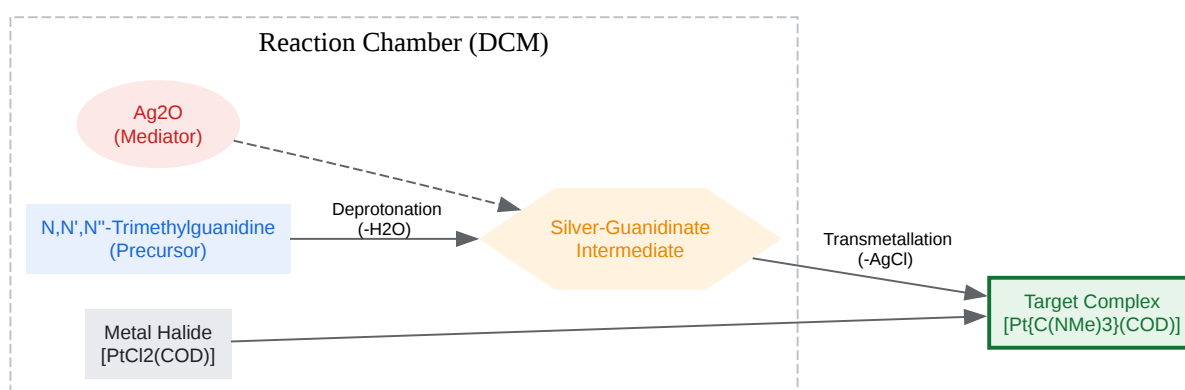
) mediator.[2]

- Mechanism:

facilitates the abstraction of protons from the amine nitrogens, generating the active anionic species in situ, which then displaces halide ligands on the target metal.

Workflow Visualization: Ligand Transfer

The following diagram illustrates the critical pathway from the free guanidine base to the coordinated metal complex.



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Caption: Ag(I)-mediated transmetalation pathway for synthesizing guanidinate-metal complexes.[3]

Part 3: Theoretical Benchmarking in Superbase Design

DFT Reference Standard

In computational chemistry (specifically Density Functional Theory studies),

- Trimethylguanidine serves as the reference baseline for designing "Hyperbases."
- Usage: When designing proazaphosphatranes or polycyclic guanidines, researchers calculate the stabilization energy of intramolecular Hydrogen bonds relative to the
-TMG scaffold.^{[4][5]}
- Significance: It represents the "unconstrained" limit of guanidine basicity. Any increase in basicity in new molecules is often measured as
(Proton Affinity) relative to
-TMG.

Part 4: Experimental Protocols

Protocol A: Synthesis of Platinum(II) Triazatrimethylenemethane Complex

Objective: To synthesize a Pt(II) complex where

-Trimethylguanidine acts as a dianionic ligand. Safety: Work involving silver salts and organometallics should be performed in a fume hood.

Reagents:

- -Trimethylguanidine (1.0 eq)^[6]
- (1.0 eq) (COD = 1,5-cyclooctadiene)
- Silver(I) Oxide (
) (1.1 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Methodology:

- Preparation: In a simplified Schlenk flask under nitrogen atmosphere, suspend
(e.g., 100 mg) in anhydrous DCM (10 mL).

- Activation: Add Silver(I) Oxide () to the suspension. Protect from bright light (wrap flask in foil) as silver salts are photosensitive.
- Addition: Add -Trimethylguanidine dropwise via syringe.
- Reaction: Stir the mixture vigorously at room temperature for 4–12 hours. The black will gradually be consumed/converted to white/grey AgCl precipitate.
- Filtration: Filter the solution through a pad of Celite to remove AgCl and unreacted silver salts.
- Isolation: Concentrate the filtrate under reduced pressure. Recrystallize the residue from DCM/Hexane to obtain the target complex.
- Validation:
 - ¹H NMR: Look for the disappearance of NH protons and the distinct shift of methyl groups coordinated to the metal center.
 - X-Ray Crystallography: Confirm the planar metallacycle structure.

Protocol B: Functionalization of Elastomers (Industrial Context)

Context: Used as a functionalizing agent to improve the interaction between rubber polymers and fillers (e.g., silica).

Methodology Summary:

- Mixing: Incorporate -Trimethylguanidine (0.5–2.0 phr) into a rubber masterbatch (e.g., SBR or Natural Rubber) using an internal mixer (Banbury).

- Aging: Allow the mixture to age for 4–8 hours. The guanidine moiety reacts with oxidized sites on the polymer chain or filler surface.
- Vulcanization: Proceed with standard sulfur vulcanization. The guanidine acts as a secondary accelerator and interfacial modifier.

Part 5: Quantitative Data Summary

Property	Value / Characteristic	Relevance
CAS Number	6145-43-3	Identity verification
Molecular Weight	115.18 g/mol	Stoichiometry calculations
Proton Affinity (Gas)	~245–250 kcal/mol (Est.) ^[3]	High basicity for catalysis
Coordination Mode	or (Dianion)	Formation of 4-membered metallacycles
Solubility	Soluble in DCM, MeCN, Alcohols	Compatible with polar organic synthesis

References

- Dinger, M. B. (1999). Synthesis and Reactivity of Platinum Group Metal Complexes Containing Nitrogen Donor Ligands. University of Waikato. [Link](#) (Accessed via ResearchGate/Vertex).
- Sigma-Aldrich. (n.d.). **N,N',N''-Trimethylguanidine** Product Sheet. [Link](#) (Verified CAS 6145-43-3).
- Maksić, Z. B., et al. (2002). Design of Superbasic Guanidines: The Role of Multiple Intramolecular Hydrogen Bonds. Journal of Physical Chemistry A. [Link](#) (Contextualizes TMG as a benchmark).
- Goodyear Tire & Rubber Co. (2015). Chemically functionalized renewed rubber composition. EP Patent 2947116A2. [Link](#) (Industrial application in polymers).
- ChemicalBook. (2021). **N,N',N''-Trimethylguanidine** Properties and Suppliers. [Link](#).

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Sources

- 1. Sostanzi preregistrati - ECHA [echa.europa.eu]
- 2. maartendinger.net [maartendinger.net]
- 3. (株) ファイン商事 | 登録化学品一覧 | ケムエデータ [jp.chem-edata.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. (PDF) Design of Superbasic Guanidines: The Role of Multiple Intramolecular Hydrogen Bonds [academia.edu]
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